

Application Notes and Protocols: Oregon Green 488 Succinimidyl Ester for Cell Tracking

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Compound of Interest

Compound Name: OG 488, SE

Cat. No.: B15554820

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Introduction

Oregon Green 488 succinimidyl ester (SE) is a high-performance, amine-reactive fluorescent dye extensively utilized for long-term cell tracking and proliferation studies both in vitro and in vivo.^{[1][2]} This fluorinated analog of fluorescein offers significant advantages, including enhanced photostability and a fluorescence that is insensitive to pH in the physiological range, making it a robust tool for quantitative cellular analysis.^{[3][4]}

Once inside the cell, the non-fluorescent Oregon Green 488 SE is rendered fluorescent by intracellular esterases, which cleave the acetate groups. The succinimidyl ester moiety then covalently binds to primary amines on intracellular proteins, forming stable, fluorescent conjugates. This covalent linkage ensures the dye is well-retained within the cells and is distributed equally among daughter cells during cell division. This property allows for the tracking of cell proliferation over multiple generations, as the fluorescence intensity per cell is halved with each division.

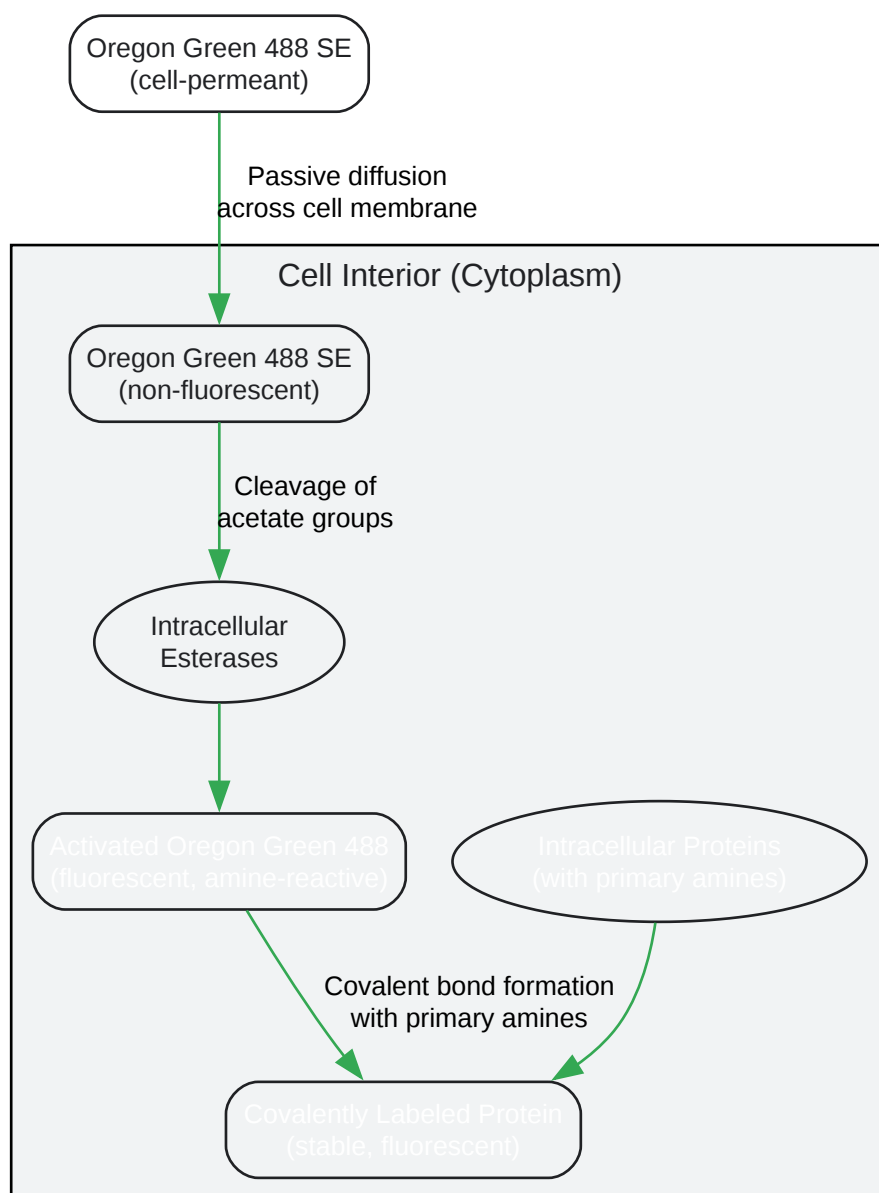
Physicochemical and Fluorescent Properties

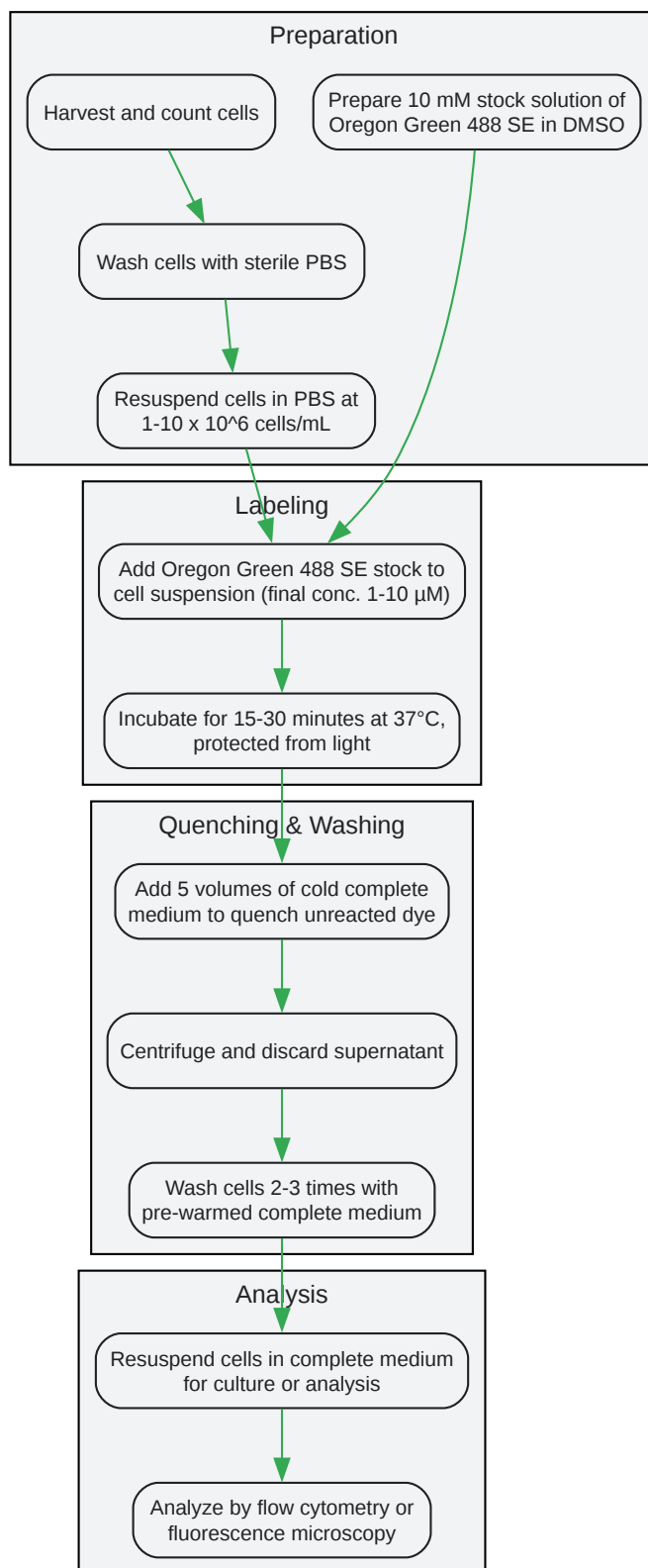
A summary of the key quantitative data for Oregon Green 488 succinimidyl ester is presented in the table below for easy reference and comparison.

Property	Value	Reference(s)
Excitation Maximum (λ_{ex})	~496 nm	[2][3]
Emission Maximum (λ_{em})	~524 nm	[2][3]
Quantum Yield (Φ)	~0.91	[5]
Molar Extinction Coefficient (ϵ)	~82,000 $\text{cm}^{-1}\text{M}^{-1}$	[6]
pKa	~4.7	[7][8]
Molecular Weight	~509.37 g/mol	[1]

Mechanism of Action

The following diagram illustrates the mechanism of cellular uptake and covalent labeling by Oregon Green 488 succinimidyl ester.





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